7 4' DHF UHPLC-Q-orbitrap MS/MS identification

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Compound Focus: **7,4'-Dihydroxyflavone**

CAS No.: 2196-14-7
Cat. No.: S618735

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Introduction

7,4'-dihydroxyflavone (7,4'-DHF) is an important flavonoid compound recognized for its biological activity. Its precise identification in complex matrices like herbal formulations presents significant analytical challenges due to the presence of structural isomers and low concentration levels. Modern **UHPLC-Q-Orbitrap MS/MS** technology provides the resolution, mass accuracy, and fragmentation capability necessary for reliable identification and differentiation of such compounds.

This protocol details comprehensive methodologies for identifying 7,4'-DHF in complex samples, incorporating specific strategies for isomer discrimination and quality control applications.

Instrumentation and Analytical Conditions

Table 1: UHPLC-Q-Orbitrap MS/MS Instrument Parameters

Parameter	Configuration
UHPLC System	Ultra-High Performance Liquid Chromatography
Mass Spectrometer	Q-Exactive Orbitrap MS/MS
Column	C18 column (1.8-1.9 µm particle size)
Mobile Phase A	Ultrapure water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient Program	20-42% B (0-25 min), 40-95% B (25-45 min), 95% B (45-50 min)
Flow Rate	0.2-0.3 mL/min
Injection Volume	2-5 µL
Column Temperature	25°C
Ionization Source	ESI (Electrospray Ionization)
Spray Voltage	3.0-3.5 kV (positive/negative mode)
Sheath Gas Flow	40-50 Arb
Auxiliary Gas Flow	10 Arb
Capillary Temperature	325-350°C
Scan Range	100-1500 m/z
MS Resolution	60,000 FWHM (Full MS), 15,000 FWHM (ddMS^2)
Collision Energies	Stepped HCD: 5, 10, 20 eV

Sample Preparation Protocol

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Herbal Material Extraction

- **Powder Preparation**: Reduce sample to fine powder using a laboratory mill.
- **Weighing**: Precisely weigh 0.25 g of sample into a 50 mL conical flask.
- **Extraction**: Add 25 mL of 70% methanol (LC-MS grade).
- **Sonication**: Sonicate for 30 minutes at room temperature.
- **Centrifugation**: Centrifuge at 12,000 rpm for 10 minutes.
- **Filtration**: Filter supernatant through 0.25 μm microporous membrane.
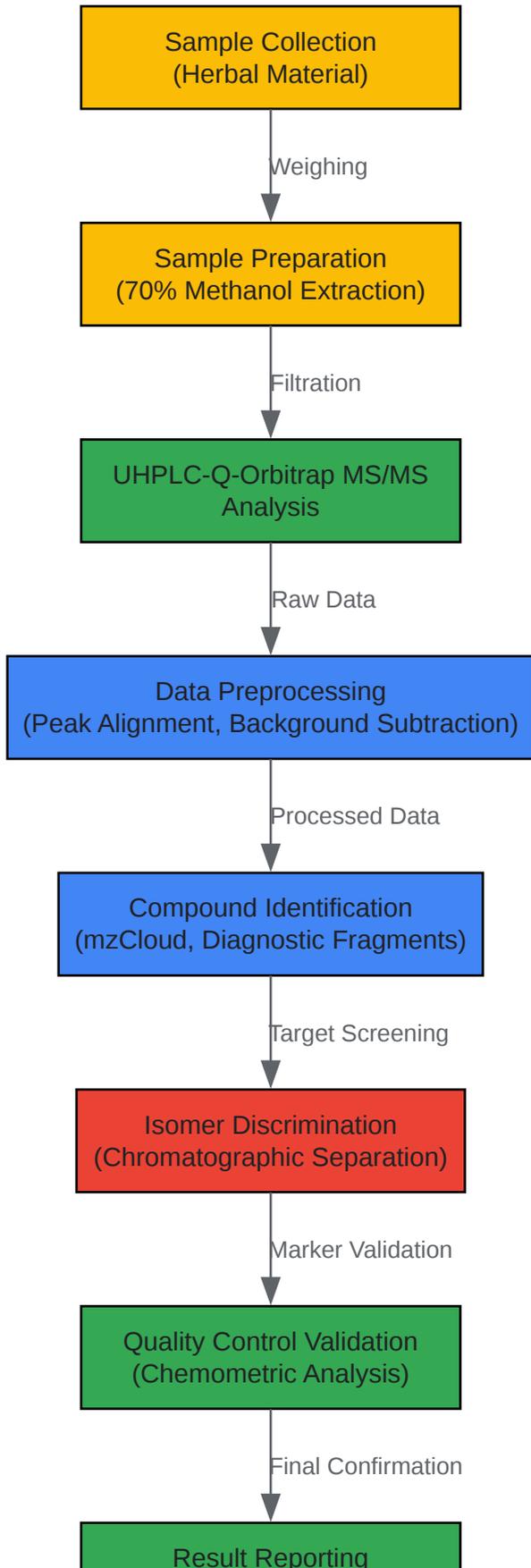- **Storage**: Store at 4°C in dark conditions until analysis [1].

Quality Control Sample

Prepare a pooled QC sample by combining equal volumes of all sample extracts. Analyze at the beginning of the sequence and after every 8-10 injections to monitor instrument stability [1].

Experimental Workflow

The following diagram illustrates the complete analytical workflow for 7,4'-DHF identification:

7,4'-DHF UHPLC-MS/MS Analysis Workflow

```
┌─────────────────────────────────┐
│      Sample Collection          │
│      (Herbal Material)          │
└─────────────────────────────────┘
              │ Weighing
              ▼
┌─────────────────────────────────┐
│      Sample Preparation         │
│   (70% Methanol Extraction)     │
└─────────────────────────────────┘
              │ Filtration
              ▼
┌─────────────────────────────────┐
│   UHPLC-Q-Orbitrap MS/MS        │
│          Analysis               │
└─────────────────────────────────┘
              │ Raw Data
              ▼
┌─────────────────────────────────────────┐
│         Data Preprocessing               │
│ (Peak Alignment, Background Subtraction) │
└─────────────────────────────────────────┘
              │ Processed Data
              ▼
┌─────────────────────────────────┐
│    Compound Identification      │
│  (mzCloud, Diagnostic Fragments)│
└─────────────────────────────────┘
              │ Target Screening
              ▼
┌─────────────────────────────────┐
│     Isomer Discrimination       │
│  (Chromatographic Separation)   │
└─────────────────────────────────┘
              │ Marker Validation
              ▼
┌─────────────────────────────────┐
│   Quality Control Validation    │
│    (Chemometric Analysis)       │
└─────────────────────────────────┘
              │ Final Confirmation
              ▼
┌─────────────────────────────────┐
│       Result Reporting          │
└─────────────────────────────────┘
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Data Processing and Analysis

Mass Spectrometry Data Interpretation

7,4'-DHF Characterization:

- **Molecular Formula**: $C_{15}H_{10}O_4$
- **Exact Mass**: 254.0579 Da
- **Fragmentation Pattern**: Diagnostic fragments include the molecular ion $[M+H]^+$ or $[M-H]^-$, with characteristic retro-Diels-Alder fragments and B-ring ions [2] [3].

Database Searching and Identification Strategy

- **Library Matching**: Compare MS/MS spectra against reference libraries (mzCloud, mzVault)
- **Mass Tolerance**: Set to 5 ppm for precursor and fragment ions
- **Retention Time Alignment**: Apply 0.1 min tolerance window
- **Fragmentation Pattern Validation**: Verify diagnostic product ions [1]

Isomer Discrimination

The protocol successfully differentiates 7,4'-DHF from its isomer daidzein through:

- **Chromatographic separation** using optimized UHPLC conditions
- **Distinct fragmentation patterns** despite identical molecular weights
- **Retention time characterization** [3]

Quality Control and Method Validation

Table 2: Method Validation Parameters

Parameter	Specification	Acceptance Criteria
Precision (Intra-day)	RSD %	< 5% [4]
Precision (Inter-day)	RSD %	< 5% [4]
Stability	RSD %	< 5% [4]
Recovery Rate	Percentage	94-99% [4]
Mass Accuracy	ppm	< 5 ppm [1]
LOD	Concentration	Compound-dependent [5]
LOQ	Concentration	Compound-dependent [5]

Applications in Herbal Medicine Quality Control

This methodology has been successfully applied to identify 7,4'-DHF as an **unexpected compound** in Jieyu Anshen Granule, a traditional Chinese medicine formulation [2]. The identification contributed to:

- Enhanced quality assessment strategies for pharmacopeia
- Detection of adulteration in herbal products
- Development of anti-counterfeiting measures for traditional medicines [3]

The protocol enables the use of 7,4'-DHF as a potential **quality marker (Q-marker)** for authentication of herbal materials and finished products, addressing the challenge of isomer confusion in complex matrices [2] [3].

Troubleshooting Guide

- **Poor Chromatographic Separation**:

  - Optimize mobile phase gradient
  - Adjust column temperature
  - Consider alternative C18 columns

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- **Insufficient Sensitivity**:

    - Check ion source parameters
    - Verify spray stability
    - Increase injection volume cautiously

- **Inconsistent Fragmentation**:

    - Optimize HCD collision energies
    - Verify mass calibration
    - Check precursor isolation width

Conclusion

The UHPLC-Q-Orbitrap MS/MS protocol provides a robust framework for reliable identification of **7,4'-dihydroxyflavone** in complex herbal matrices. The method offers high specificity through combination of accurate mass measurement, diagnostic fragmentation patterns, and chromatographic separation capability, particularly for challenging isomer discrimination. This approach serves as a valuable tool for quality control in herbal medicine and natural products research.

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